

A Comparative Guide to Triallyl-Based Crosslinking Agents in Industrial Polymer Applications

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In the realm of polymer science, the enhancement of material properties through crosslinking is a cornerstone of innovation. This guide provides a comparative analysis of triallyl-based crosslinking agents, with a primary focus on Triallyl Isocyanurate (TAIC) and its isomer, Triallyl Cyanurate (TAC). While the initially specified "triallyl aconitate" is not commonly utilized in industrial applications, TAIC and TAC serve as prevalent and effective trifunctional monomers for modifying the properties of a wide range of polymers. This document will delve into their performance in key industrial polymers such as High-Density Polyethylene (HDPE), Ethylene Propylene Diene Monomer (EPDM), and Polyvinyl Chloride (PVC), comparing them with other alternatives and providing detailed experimental methodologies.

Performance Comparison of Crosslinking Co-agents

The selection of a crosslinking co-agent is critical in achieving desired material characteristics, including enhanced thermal stability, mechanical strength, and chemical resistance. TAIC and TAC are frequently employed in peroxide-based curing systems to improve crosslinking efficiency.

High-Density Polyethylene (HDPE)

In a study investigating the effects of a compounding cross-linker system on HDPE, a combination of Di-tert-butyl peroxide (DTBP) and TAIC was shown to significantly improve the material's properties. The addition of TAIC to the DTBP crosslinking system resulted in a notable increase in the cross-linking degree, heat deformation temperature, impact strength, and flexural strength compared to using DTBP alone.[1][2]

Table 1: Mechanical and Thermal Properties of Crosslinked HDPE[1][2]

Formulation	Cross-linking Degree (%)	Heat Deformation Temp. (°C)	Impact Strength (kJ/m ²)	Flexural Strength (MPa)
Neat HDPE	-	-	-	27.5
HDPE + 1.5% DTBP	74.7	65.6	34.13	31.2
HDPE + 1.5% DTBP + 0.5% TAIC	82.1	80.1	104.73	33.6

EPDM and Silicone Rubbers

In the context of EPDM and High Consistency Silicone Rubber (HCR), both TAIC and TAC are effective in increasing the crosslink density.[3] Studies have shown that TAC can lead to a higher crosslink density and tensile strength when compared to another co-agent, Trimethylolpropane Trimethacrylate (TMPTMA).[3] In HCR silicone, TAIC proved to be a highly beneficial co-agent when used with vinyl-specific peroxides.[4]

The general effectiveness of common co-agents in increasing the degree of crosslinking is often ranked as follows: TAIC \approx TAC > Divinylbenzene (DVB) > TMPTMA.[4]

PVC and EVA Formulations

In flexible PVC foam formulations, peroxide/co-agent systems are utilized to create a crosslinked network.[5][6] TMPTMA has been shown to be a reliable co-agent in this application, leading to a highly dense network.[5][6] For Ethylene Vinyl Acetate (EVA), TAIC is considered a highly effective co-agent for crosslinking.[7] In peroxide crosslinking systems for

various thermoplastics, including PVC and EVA, TAIC is typically used at a concentration of 1-3% by weight, with 0.2-1% of a peroxide initiator like Dicumyl Peroxide (DCP).[7]

Experimental Protocols

To ensure replicability and standardization, detailed experimental protocols are essential. Below are methodologies for the preparation and evaluation of crosslinked polymers.

I. Formulation and Preparation of Crosslinked Polymer Samples

This protocol outlines the steps for preparing crosslinked High-Density Polyethylene (HDPE) samples.

Materials:

- High-Density Polyethylene (HDPE) powder
- Di-tert-butyl peroxide (DTBP) - Peroxide initiator
- Triallyl Isocyanurate (TAIC) - Crosslinking co-agent

Procedure:

- **Drying:** Dry the HDPE powder in a vacuum oven at 80°C for 4 hours to remove any moisture.
- **Premixing:** In a high-speed mixer, blend the dried HDPE powder with the specified amounts of DTBP and TAIC (refer to Table 1 for example concentrations) for 10 minutes to ensure a homogeneous mixture.
- **Melt Blending:** Transfer the premixed powder to an internal mixer (e.g., a Haake rheometer) and melt-blend at a set temperature (e.g., 160°C) and rotor speed (e.g., 60 rpm) for a specified duration (e.g., 8 minutes).
- **Compression Molding (Curing):**
 - Place the melt-blended compound into a pre-heated mold.

- Preheat the sample in the mold at the curing temperature (e.g., 180°C) for a short period (e.g., 3 minutes) under low pressure.
- Increase the pressure to a high level (e.g., 10 MPa) and maintain it for the curing time (e.g., 10 minutes).
- Cool the mold to room temperature under pressure before demolding the crosslinked HDPE sheet.

II. Determination of Gel Content (Degree of Crosslinking) - Based on ASTM D2765

The gel content is a measure of the degree of crosslinking and is determined by measuring the insoluble fraction of the polymer in a solvent.^{[8][9][10][11][12]}

Apparatus:

- Extraction apparatus (e.g., Soxhlet extractor)
- 120-mesh stainless steel cloth
- Analytical balance
- Drying oven
- Solvent (e.g., Xylene)

Procedure:

- Specimen Preparation: Cut a sample of the crosslinked polymer weighing approximately 0.3 g.
- Initial Weighing: Accurately weigh the initial sample (W_1).
- Extraction:
 - Place the sample in a pouch made from the 120-mesh stainless steel cloth.

- Place the pouch in the extraction apparatus with a sufficient amount of xylene.
- Heat the solvent to its boiling point and allow the extraction to proceed for 12 hours.
- Drying:
 - After extraction, remove the pouch and wash it with fresh solvent.
 - Dry the sample in a vacuum oven at 80°C until a constant weight is achieved.
- Final Weighing: Accurately weigh the dried, extracted sample (W_2).
- Calculation: Calculate the gel content using the following formula:
 - Gel Content (%) = $(W_2 / W_1) \times 100$

Visualizing the Process: Experimental Workflow and Curing Mechanism

To better illustrate the relationships and processes involved in polymer crosslinking, the following diagrams are provided.

Caption: A typical experimental workflow for the preparation and evaluation of crosslinked polymers.

Caption: The peroxide-initiated crosslinking mechanism with the involvement of a co-agent.

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